

Dihydroquinidine: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Dihydroquinidine

Cat. No.: B8771983

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **dihydroquinidine**, a cinchona alkaloid used in research and pharmaceutical development. The following sections detail its physical and chemical properties, toxicological data, and recommended procedures for safe handling, storage, and disposal. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDSs).

Core Safety and Handling Data

To facilitate quick reference and comparison, quantitative data regarding the physical, chemical, and toxicological properties of **dihydroquinidine** are summarized in the tables below.

Physical and Chemical Properties

Property	Value	References
Molecular Formula	C ₂₀ H ₂₆ N ₂ O ₂	[1][2][3]
Molar Mass	326.43 g/mol	[1][2][3]
Melting Point	169-172 °C	[1][4]
Appearance	White or almost white crystalline powder	[5]
Solubility	Soluble in ethanol.[5] Solubility in DMSO is 60 mg/mL.[6] Insoluble or slightly soluble in water.[6]	[5][6]
Specific Rotation (α)	+226° (c=2 in ethanol)	[1][4]
Flash Point	255.2 °C	[1]
Density	~1.11 g/cm ³ (estimate)	[1][6]

Toxicological Data

Limited quantitative toxicological data for **dihydroquinidine** is available in the public domain. The information below is derived from available safety data sheets and toxicological databases.

Parameter	Value	Species	Route	References
LD ₅₀ (Lethal Dose, 50%)	369 mg/kg (for Dihydroquinidine hydrochloride)	Rat	Oral	[7]
Acute Toxicity (Oral)	Harmful if swallowed.	Human	Oral	[8][9]
Acute Toxicity (Dermal)	Harmful in contact with skin.	Not Specified	Dermal	[8][9]
Acute Toxicity (Inhalation)	Harmful if inhaled.	Not Specified	Inhalation	[8][9]

Note: No specific LC₅₀ (Lethal Concentration, 50%) data for inhalation or dermal LD₅₀ values were found in the searched resources. Many safety data sheets state "No data available" for these parameters.^{[7][8]}

Occupational Exposure Limits

No established occupational exposure limits (e.g., PEL, TLV) specifically for **dihydroquinidine** have been identified from NIOSH, OSHA, or ACGIH databases.^[7] Therefore, it is crucial to handle this compound with appropriate engineering controls and personal protective equipment to minimize exposure.

Experimental Protocols

Detailed experimental protocols for the toxicological studies cited are not publicly available in the referenced safety data sheets or databases. Toxicological data, such as LD₅₀ values, are typically determined through standardized protocols (e.g., OECD guidelines) involving dose-range finding studies followed by the main study with a specified number of animals per dose group. The protocol would detail the animal model, housing conditions, administration of the substance, observation parameters (e.g., clinical signs, body weight changes), and an end-point for the study (typically 14 days for acute toxicity), followed by necropsy. For a comprehensive understanding of the methodologies, referring to specific toxicological studies on **dihydroquinidine** or structurally related cinchona alkaloids would be necessary.

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to ensure the safety of laboratory personnel.

Engineering Controls

- Work with **dihydroquinidine** should be conducted in a well-ventilated area.^{[3][8]}
- A laboratory fume hood or other form of local exhaust ventilation is recommended, especially when handling the powder form, to avoid the formation and inhalation of dust and aerosols.
^{[3][7]}

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or glasses with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[7][8]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber) that have been inspected prior to use.[8][10]
- Skin and Body Protection: Wear a lab coat, and for larger quantities or where there is a risk of significant exposure, consider impervious clothing.[8][11]
- Respiratory Protection: If engineering controls are not sufficient to maintain airborne concentrations below exposure limits, a NIOSH-approved respirator should be used.[8]

Hygiene Measures

- Wash hands thoroughly after handling.[8][9]
- Do not eat, drink, or smoke in areas where **dihydroquinidine** is handled.[8]
- Remove contaminated clothing and wash it before reuse.[3][7]

Storage

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[7][8][11]
- Store away from incompatible materials and foodstuffs.[8]
- Protect from direct sunlight.[10][11]
- Recommended storage temperature for the powder is often -20°C for long-term stability.[3][6][11]

Emergency Procedures

First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3][7][8]

- Skin Contact: In case of skin contact, immediately take off contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a doctor.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and call a doctor or Poison Control Center immediately.[\[3\]](#)[\[7\]](#)[\[8\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see PPE section). Avoid breathing dust.[\[7\]](#)[\[8\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[7\]](#)[\[8\]](#)
- Methods for Cleaning Up: Sweep up the spilled material, avoiding dust generation, and place it in a suitable, closed container for disposal.[\[7\]](#)[\[8\]](#)[\[10\]](#)

Fire-Fighting Measures

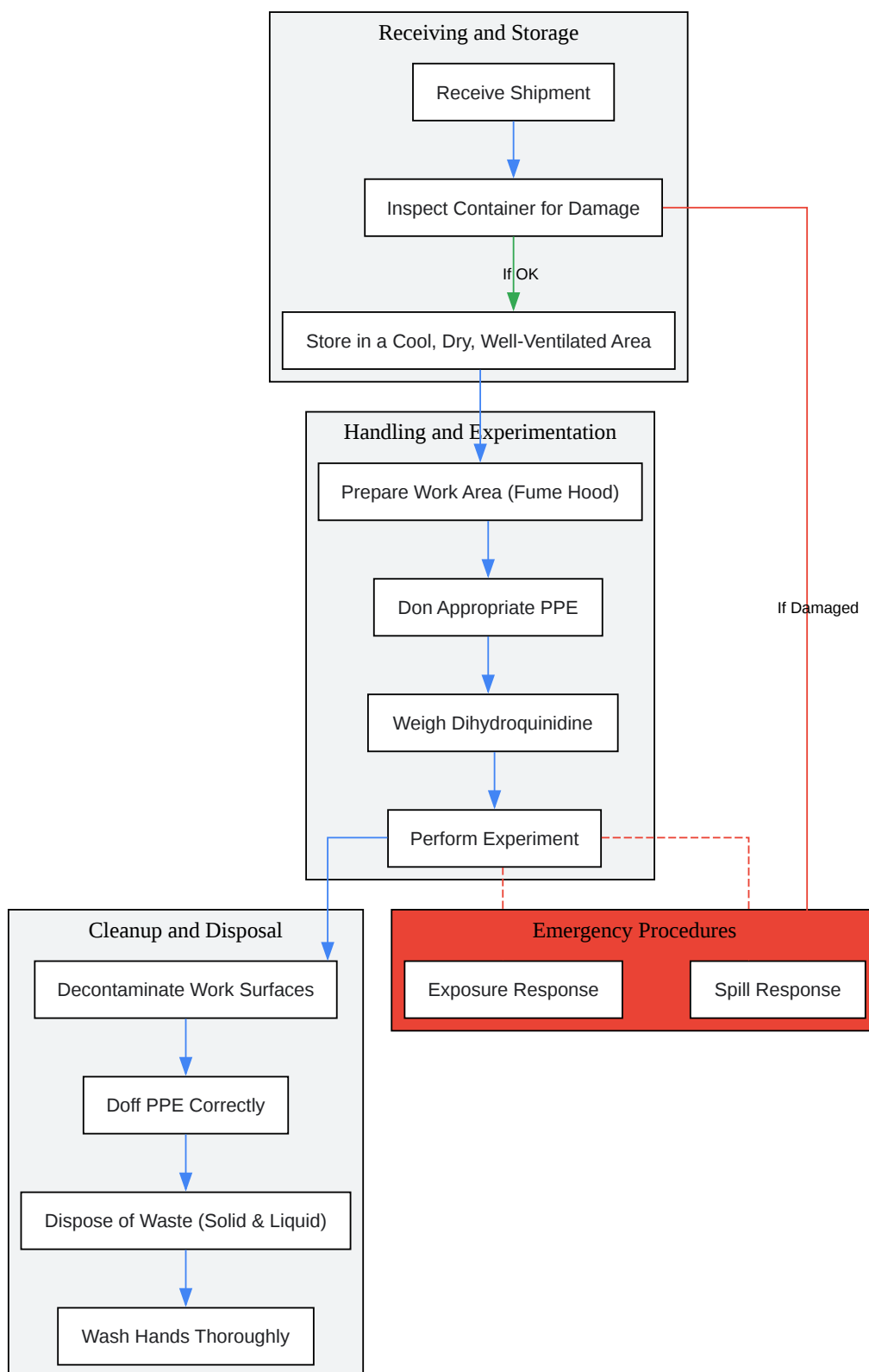
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)[\[7\]](#)[\[8\]](#)
- Specific Hazards: Emits toxic fumes under fire conditions, including carbon oxides and nitrogen oxides.[\[7\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.[\[7\]](#)[\[8\]](#)

Disposal Considerations

Dispose of **dihydroquinidine** and its contaminated packaging in accordance with all applicable federal, state, and local regulations. This may involve offering the material to a licensed hazardous waste disposal company.[\[7\]](#)[\[8\]](#)

Signaling Pathways and Experimental Workflows

The following diagram illustrates a generalized workflow for the safe handling of **dihydroquinidine** in a laboratory setting.



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Safe handling workflow for **dihydroquinidine**.

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